

# A Comparative Analysis of Tecoflex® Grades for Catheter Applications

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## Compound of Interest

Compound Name: Tecoflex

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **Tecoflex®** Polyurethane Performance in Catheter Design

The selection of appropriate materials is a critical determinant of performance and biocompatibility in the design and development of medical catheters. **Tecoflex®**, a family of medical-grade aliphatic polyether-based thermoplastic polyurethanes (TPUs), has emerged as a leading choice for catheter manufacturing due to its inherent UV stability, resistance to yellowing, and wide range of available durometers.<sup>[1][2][3]</sup> This guide provides a comprehensive comparison of various **Tecoflex®** grades, offering supporting experimental data and detailed methodologies to aid in material selection for specific catheter applications.

## Performance Characteristics: A Quantitative Comparison

The mechanical properties of **Tecoflex®** TPUs are a primary consideration in catheter design, influencing factors such as flexibility, pushability, and kink resistance. The following tables summarize key quantitative data for various clear and radiopaque **Tecoflex®** grades.

Table 1: Mechanical Properties of Clear **Tecoflex®** Grades

| Property                        | ASTM Test Method | EG-80A | EG-85A | EG-93A | EG-100A |
|---------------------------------|------------------|--------|--------|--------|---------|
| Durometer<br>(Shore Hardness)   | D2240            | 72A    | 77A    | 87A    | 94A     |
| Specific Gravity                | D792             | 1.04   | 1.05   | 1.08   | 1.09    |
| Flexural Modulus (psi)          | D790             | 1,500  | 2,500  | 4,700  | 14,000  |
| Ultimate Tensile Strength (psi) | D412             | 5,800  | 6,500  | 7,700  | 8,300   |
| Ultimate Elongation (%)         | D412             | 750    | 700    | 550    | 450     |

Data sourced from Lubrizol technical datasheets.[\[4\]](#)[\[5\]](#)

Table 2: Mechanical Properties of **Tecoflex®** Grades with 40% Barium Sulfate

| Property                        | ASTM Test Method | EG-80A-B40 | EG-85A-B40 | EG-93A-B40 | EG-100A-B40 |
|---------------------------------|------------------|------------|------------|------------|-------------|
| Durometer (Shore Hardness)      | D2240            | 78A        | 86A        | 95A        | 98A         |
| Specific Gravity                | D792             | 1.48       | 1.50       | 1.52       | 1.53        |
| Flexural Modulus (psi)          | D790             | 1,500      | 3,700      | 4,700      | 14,000      |
| Ultimate Tensile Strength (psi) | D412             | 4,700      | 4,900      | 6,500      | 6,600       |
| Ultimate Elongation (%)         | D412             | 660        | 590        | 430        | 390         |

Data sourced from Lubrizol technical datasheet.[\[6\]](#)

## Alternative Materials for Catheter Construction

While **Tecoflex®** offers a versatile range of properties, other materials are also commonly employed in catheter manufacturing, each with distinct advantages and limitations.

Table 3: Comparison with Alternative Catheter Materials

| Material                    | Key Advantages  | Key Disadvantages  |
|-----------------------------|---|--|
| Silicone                    | Excellent biocompatibility, high flexibility, hypoallergenic.[7][8]               | Can be perceived as too stiff, potential for collar formation upon deflation.[7] |
| Latex                       | Very soft and flexible, providing patient comfort.[7]                             | Potential for allergic reactions, requires a protective coating.[7][9]           |
| Polyvinyl Chloride (PVC)    | Versatile, cost-effective, good flexibility and clarity.[10]                      | Concerns about plasticizer leaching (e.g., DEHP).[8][10]                         |
| PEEK (Polyetheretherketone) | High chemical and heat resistance, excellent strength.[11]                        | Requires surface treatments to achieve low friction.[11]                         |
| Hydrophilic Coatings        | Significantly reduce friction in wet environments, enhancing patient comfort.[11] | May wear off over time, requires moisture to be effective.[11]                   |

## Experimental Protocols

To ensure accurate and reproducible data, standardized testing methodologies are crucial. The following sections detail the protocols for key experiments cited in this guide.

### Biocompatibility Testing (ISO 10993)

The biocompatibility of medical devices is evaluated according to the ISO 10993 series of standards to manage biological risk.[12] This involves a comprehensive assessment of the material's interaction with the human body.

- Cytotoxicity (ISO 10993-5): This in vitro test assesses the potential for a material to cause cell death.[13][14] Extracts of the **Tecoflex®** material are placed in contact with cultured cells, and the cellular response is observed.
- Sensitization (ISO 10993-10): This test evaluates the potential for a material to cause an allergic reaction after repeated exposure.[13]

- Irritation (ISO 10993-23): This standard specifies the procedure for the assessment of medical devices and their constituent materials with regard to their potential to produce irritation.
- Hemocompatibility (ISO 10993-4): For devices that come into contact with blood, this testing evaluates the material's effect on blood components, including hemolysis (red blood cell rupture) and thrombosis (clot formation).[\[13\]](#)[\[14\]](#)

## Mechanical Testing

Tensile Properties (ASTM D412): This standard test method determines the tensile properties of vulcanized rubber and thermoplastic elastomers.[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Specimen Preparation: "Dumbbell" or "dogbone" shaped specimens of the **Tecoflex®** material are die-cut to specific dimensions.[\[16\]](#)[\[18\]](#)
- Test Procedure: The specimen is mounted in the grips of a universal testing machine and pulled at a constant rate of  $500 \pm 50$  mm/min until it fractures.[\[15\]](#)[\[18\]](#)
- Data Analysis: The test measures the tensile strength (the maximum stress the material can withstand), elongation at break (how much the material stretches before breaking), and modulus (the material's stiffness).[\[15\]](#)

Burst Pressure Testing (ISO 10555-1, Annex F): This test determines the resistance of the catheter to bursting under static pressure.[\[9\]](#)

- Apparatus: A hydraulic burst tester is used to apply a controlled internal pressure to the catheter.[\[9\]](#)
- Procedure: The catheter is filled with a liquid, and the pressure is gradually increased until the catheter ruptures.
- Data Recorded: The pressure at which the catheter bursts is recorded as the burst pressure.

## Performance Testing

Lubricity Testing: The lubricity of a catheter's surface, particularly those with hydrophilic coatings, is crucial for minimizing tissue trauma during insertion. A common method is the pinch

test.[19][20]

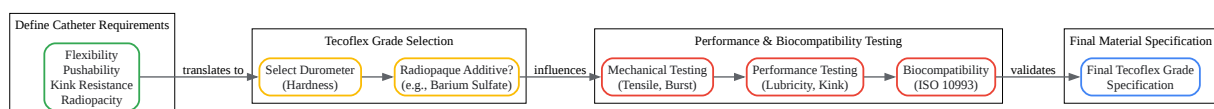
- Setup: The catheter is pinched between two pads with a known normal force.[19]
- Procedure: A linear actuator pulls and pushes the catheter through the pads for a specified number of cycles.[19]
- Measurement: The force required to move the catheter is measured, and the coefficient of friction is calculated. An increase in friction over multiple cycles can indicate coating degradation.[20]

Radiopacity Testing (ASTM F640): This test method evaluates the visibility of a medical device using X-ray imaging.[21][22][23]

- Procedure: The **Tecoflex**® catheter containing a radiopacifier like barium sulfate is imaged using fluoroscopy or another X-ray technique.
- Evaluation: The radiopacity is determined by qualitatively comparing the image of the test specimen to a user-defined standard, or by quantitatively measuring the difference in optical density or pixel intensity.[21][22]

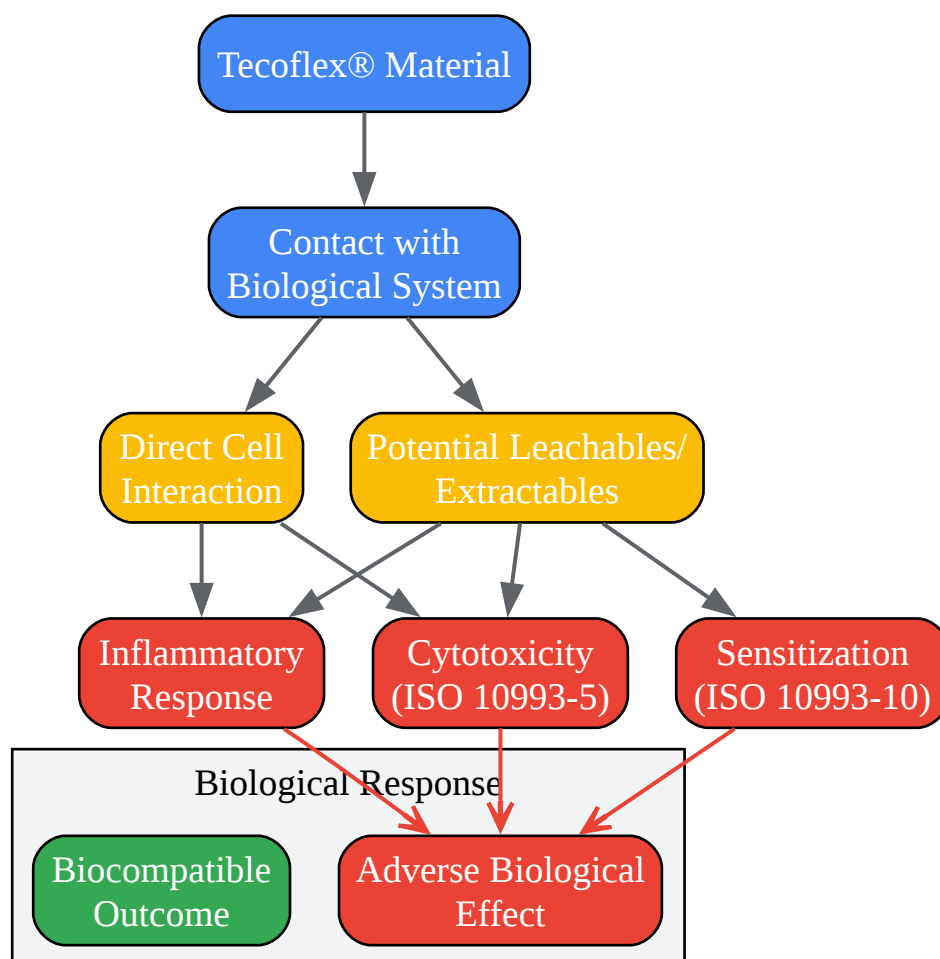
## Visualizing Material Selection and Biocompatibility Pathways

To further aid in the decision-making process, the following diagrams illustrate a logical workflow for selecting a **Tecoflex**® grade and a general signaling pathway for biocompatibility assessment.



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Caption: Workflow for **Tecoflex®** grade selection based on catheter requirements.



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Caption: General signaling pathway for in vitro biocompatibility assessment.

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